

Essential Safety and Operational Guide for Handling VU 0360223

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VU 0360223

Cat. No.: B15575085

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **VU 0360223**. The following procedural guidance is based on available safety data and standard laboratory best practices.

Chemical Identifier:

- Product Name: **VU 0360223**
- Synonym: 3-fluoro-5-(2-methyl-5-benzothiazolyl)-benzonitrile, CAY10651
- CAS Number: 1274859-33-4

Hazard Assessment and Personal Protective Equipment (PPE)

According to the Safety Data Sheet (SDS) from Cayman Chemical, **VU 0360223** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).^[1] However, as with all research chemicals, it is crucial to handle **VU 0360223** with care, as its toxicological properties may not be fully investigated. The following PPE is mandatory to ensure a safe laboratory environment.

Recommended Personal Protective Equipment:

PPE Category	Specification
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Standard laboratory nitrile or latex gloves. Inspect gloves for integrity before use.
Body Protection	A standard laboratory coat.
Respiratory	Not required under normal handling conditions with adequate ventilation. If creating aerosols or working with fine powders, a dust mask or respirator may be appropriate.

Operational Plan: Handling and Storage

Engineering Controls:

- Handle **VU 0360223** in a well-ventilated laboratory.
- A chemical fume hood is recommended for procedures that may generate dust or aerosols.

Safe Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace by clearing it of any unnecessary items.
- Weighing and Transfer:
 - If working with the solid form, handle it in a manner that minimizes dust generation.
 - Use a spatula or other appropriate tool for transferring the solid.
 - If preparing a solution, add the solid to the solvent slowly.
- General Use: Avoid direct contact with skin and eyes. Do not ingest or inhale.
- After Handling: Wash hands thoroughly with soap and water after handling is complete.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry place away from direct sunlight.

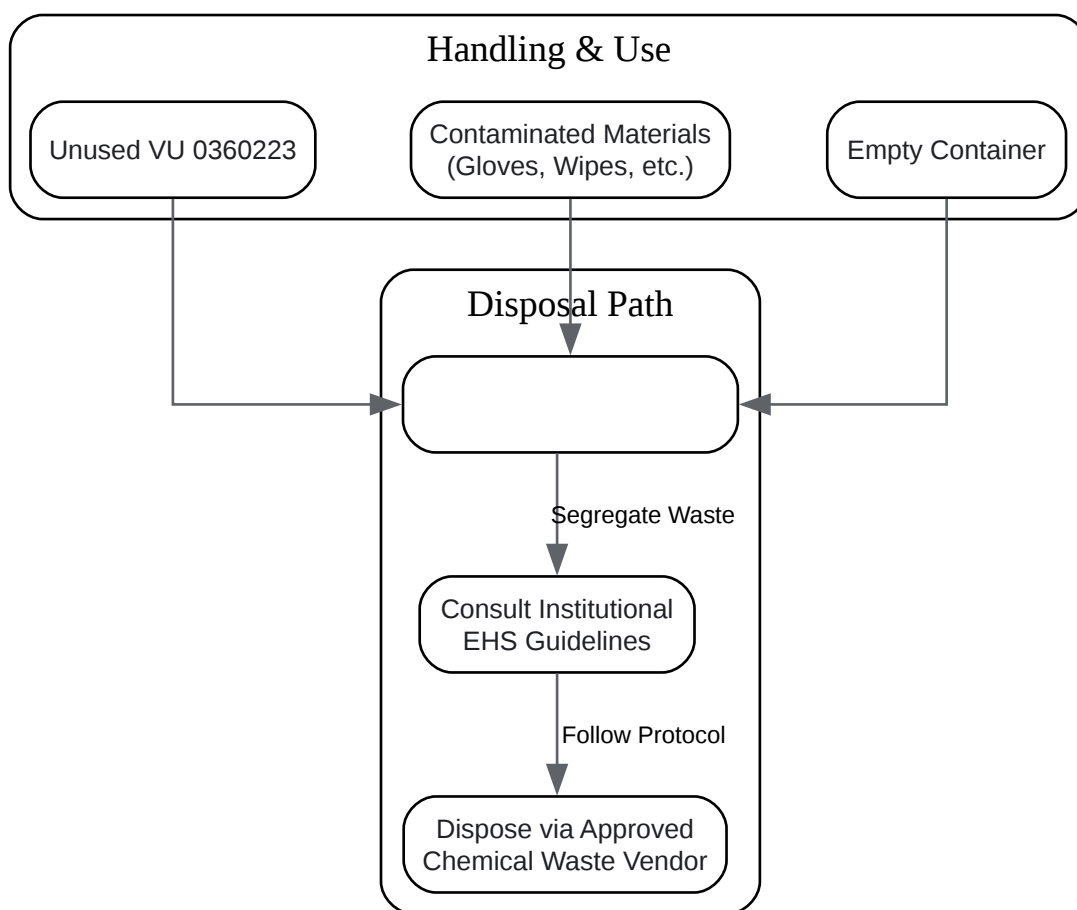
Emergency Procedures

Situation	First Aid Measures
Eye Contact	Rinse opened eye for several minutes under running water. [1]
Skin Contact	Generally, the product does not irritate the skin. [1] Wash the affected area with soap and water.
Inhalation	Supply fresh air; consult a doctor in case of complaints. [1]
Ingestion	If symptoms persist, consult a doctor. [1]
Spill	For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. Ventilate the area.

Disposal Plan

Dispose of **VU 0360223** and any contaminated materials in accordance with local, state, and federal regulations. As it is a non-hazardous substance, it may be permissible to dispose of it with regular chemical waste. However, it is best practice to consult with your institution's environmental health and safety (EHS) department for specific guidance.

Disposal Workflow:

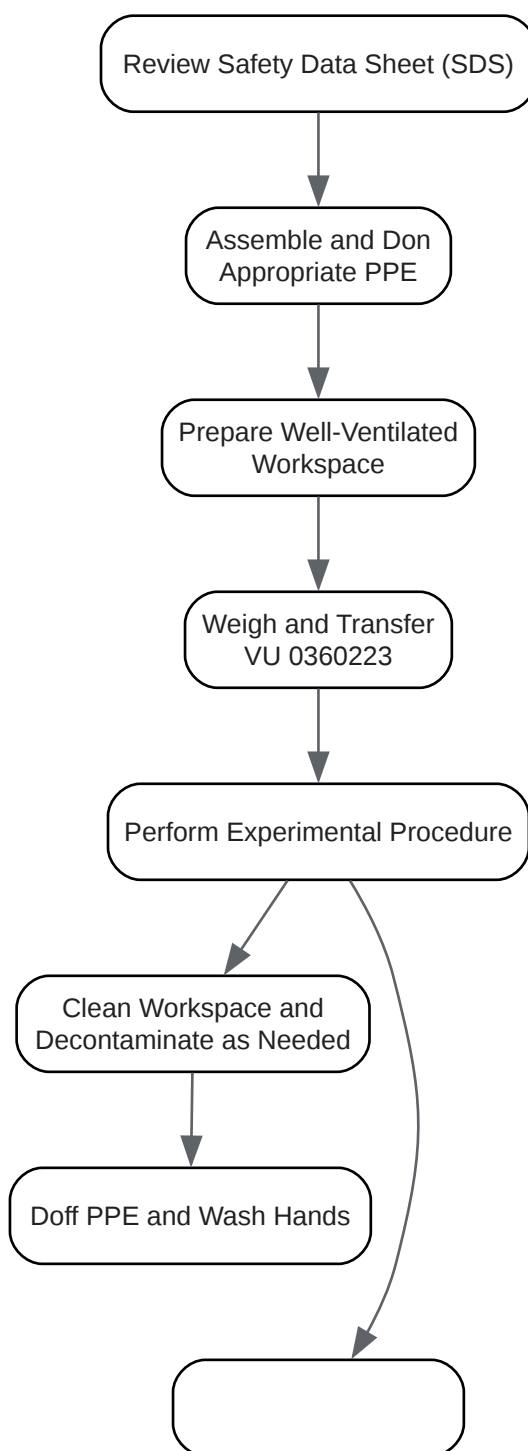


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Caption: Workflow for the safe disposal of **VU 0360223** and associated materials.

Experimental Workflow for Safe Handling

The following diagram illustrates the procedural steps for safely handling **VU 0360223** in a laboratory setting.



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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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Phone: (601) 213-4426
Email: info@benchchem.com